

# Proxan-Sodium: An Industrial Chemical, Not a Therapeutic Drug

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## Compound of Interest

Compound Name: *Proxan*

Cat. No.: *B089752*

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An extensive review of available scientific literature and chemical databases reveals that **Proxan**-sodium, chemically known as Sodium Isopropyl Xanthate, is an industrial chemical and not a therapeutic agent for use in humans or animals. Its primary applications are in the mining industry as a flotation reagent for the separation of minerals, in agriculture as an herbicide, and in the chemical industry as a rubber curing agent and antioxidant.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Given that **Proxan**-sodium is not developed for therapeutic use, there are no peer-reviewed studies validating a medicinal mechanism of action, no clinical trial data, and no information regarding its effects on biological signaling pathways in a pharmacological context. Therefore, the creation of a comparison guide for drug development professionals, as requested, is not feasible due to the absence of relevant data.

The information that is available for **Proxan**-sodium pertains to its chemical properties and industrial applications.

Chemical Properties of **Proxan**-Sodium:

Property	Value
Chemical Name	Sodium Isopropyl Xanthate
CAS Number	140-93-2
Molecular Formula	C4H7NaOS2
Molecular Weight	158.22 g/mol
Appearance	White to yellowish powder
Solubility	Soluble in water

#### Primary Industrial Uses:

- Mining: Used as a collector in the froth flotation process for the separation of sulfide minerals.[1][2]
- Agriculture: Formerly used as an herbicide.[2][3]
- Chemical Industry: Employed as a rubber curing agent and an antioxidant.[1]

Due to the non-therapeutic nature of **Proxan**-sodium, the requested comparison guides, detailed experimental protocols for clinical studies, and visualizations of signaling pathways for a drug development audience cannot be generated. The available data focuses on its industrial applications and chemical characteristics rather than pharmacological effects.

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## References

- 1. Proxan sodium | 140-93-2 [chemicalbook.com]
- 2. Proxan sodium CAS#: 140-93-2 [m.chemicalbook.com]
- 3. bcppesticidecompendium.org [bcpcpesticidecompendium.org]

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